

Application Notes and Protocols: Isopropyl Hydrogen Sulphate in Specialty Chemical Production

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Compound of Interest

Compound Name: *Isopropyl hydrogen sulphate*

Cat. No.: *B037201*

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These application notes provide an overview of the utility of **isopropyl hydrogen sulphate** as a reactive intermediate and catalyst in the synthesis of various specialty chemicals. Detailed protocols for key applications are provided, along with quantitative data and visual representations of reaction pathways and workflows.

Introduction

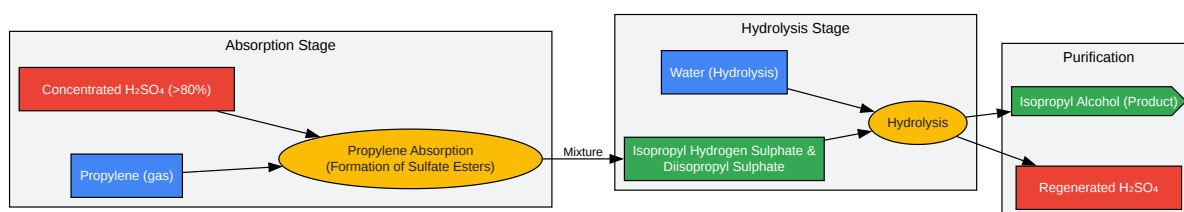
Isopropyl hydrogen sulphate, an organosulfate ester, is a versatile and reactive compound extensively used in synthetic organic chemistry.^[1] Its primary value lies in its role as a potent alkylating agent for introducing the isopropyl group and as a strong acid catalyst in various chemical transformations.^{[1][2][3][4]} The sulphate moiety serves as an excellent leaving group, facilitating nucleophilic substitution reactions.^[1] This document outlines its application in several key areas of specialty chemical production, including the historical synthesis of isopropyl alcohol, the formation of bioactive isourea derivatives, and its role in etherification and condensation reactions.

Key Applications and Data

Intermediate in Isopropyl Alcohol (IPA) Synthesis (Strong-Acid Process)

Historically, one of the primary methods for producing isopropyl alcohol was the indirect hydration of propylene, known as the "strong-acid" process.^{[1][5]} In this process, propylene reacts with concentrated sulfuric acid to form **isopropyl hydrogen sulphate** (monoisopropyl sulphate) and diisopropyl sulphate, which are subsequently hydrolyzed to produce isopropanol.^{[5][6][7][8]} This method has been largely superseded by direct hydration due to the corrosive nature of concentrated sulfuric acid.^{[1][5]}

Reaction Workflow: IPA Synthesis via Strong-Acid Process



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Caption: Workflow for the strong-acid process of Isopropyl Alcohol synthesis.

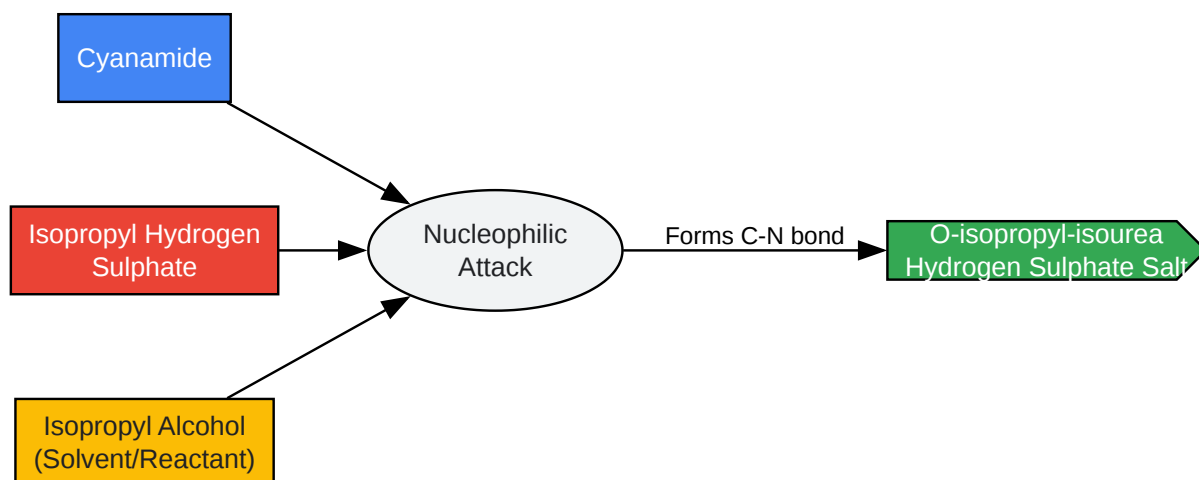
Table 1: Reaction Parameters for IPA Synthesis via the Strong-Acid Process

Parameter	Value	Reference
Absorption Stage		
Reactants	Propylene, Sulfuric Acid	[1][5][6]
Sulfuric Acid Concentration	>80% wt (strong-acid process)	[5][6]
87.5-95% (patented process)	[1]	
Temperature	20–30°C (low temperature)	[5][6]
~25°C (patented process)	[1]	
Pressure	165 lbs. per sq. inch (~11.2 atm)	[1]
Hydrolysis Stage		
Reactant	Water	[5][6][7]
Product	Isopropanol, Regenerated H ₂ SO ₄	[6][7][8]

Precursor in the Synthesis of Bioactive Isourea Derivatives

Isopropyl hydrogen sulphate is a key precursor in synthesizing isourea derivatives, which are of interest in medicinal chemistry.[1] It functions as both an activating agent and a leaving group, enabling the controlled formation of carbon-nitrogen bonds necessary for the isourea framework.[1][6] This method is valued for its mild reaction conditions.[1]

Reaction Pathway: Synthesis of O-isopropyl-isourea



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Caption: Synthesis of O-isopropyl-isourea hydrogen sulphate.

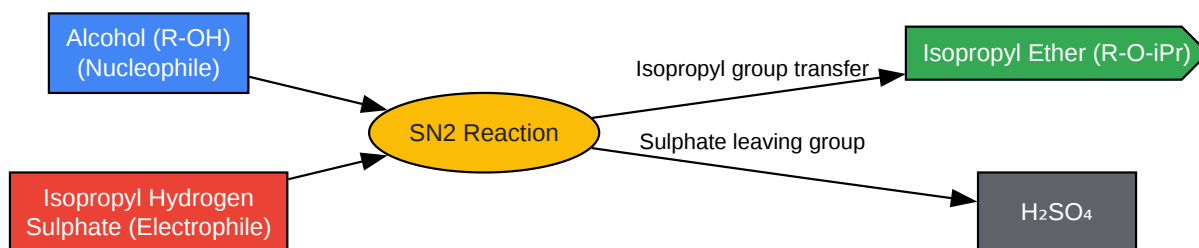
Table 2: Synthesis of Isourea Derivatives

Parameter	Value	Reference
Role of IHS	Precursor, Activating Agent, Leaving Group	[1][6]
Reaction Conditions	Mild	[1]
Temperature Range	25–80°C	[1][6]
Reported Yields	50–75%	[1][6]

Isopropylating Agent for Ether Synthesis

As a versatile alkylating agent, **isopropyl hydrogen sulphate** is used to introduce isopropyl groups into various molecules, including the formation of ethers from alcohols.[1] The reaction typically proceeds via a bimolecular nucleophilic substitution (SN2) mechanism, where the sulphate acts as an effective leaving group.[1]

General Workflow: Etherification Using **Isopropyl Hydrogen Sulphate**



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- 7. 8:09 (1) 35: 47 FINISH Question No: 5 In the reaction, $\text{CH}_3-\text{CH}_2-\text{CH}_2-\text{OH} + \text{H}_2\text{SO}_4 \rightarrow \text{CH}_3-\text{CH}_2-\text{CH}_2-\text{O}-\text{CH}_2-\text{CH}_2-\text{CH}_3 + \text{H}_2\text{O}$. [askfilo.com]
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